

# Physical and chemical characteristics of Diethylamine hydrochloride

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## Compound of Interest

Compound Name: Diethylamine hydrochloride

Cat. No.: B041361

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## Diethylamine Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Diethylamine hydrochloride** ( $(C_2H_5)_2NH \cdot HCl$ ), also known as diethylammonium chloride, is a white to off-white crystalline solid. It is the hydrochloride salt of the secondary amine diethylamine. This compound serves as a crucial intermediate and reagent in a multitude of applications, including the synthesis of pharmaceuticals, agrochemicals, and dyes. Its utility in organic synthesis is primarily as a source of the diethylamino group or as a catalyst. This technical guide provides an in-depth overview of the physical and chemical characteristics of **diethylamine hydrochloride**, complete with detailed experimental protocols and data presented for clarity and practical application in a research and development setting.

### Physical and Chemical Characteristics

**Diethylamine hydrochloride** is a hygroscopic substance, meaning it readily absorbs moisture from the atmosphere. It is stable under normal laboratory conditions but is incompatible with strong oxidizing agents.<sup>[1]</sup> When heated to decomposition, it may emit toxic fumes of nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen chloride gas.

## Table 1: General and Physical Properties of Diethylamine Hydrochloride

| Property                     | Value                                | Source(s) |
|------------------------------|--------------------------------------|-----------|
| CAS Number                   | 660-68-4                             | [2]       |
| Molecular Formula            | C <sub>4</sub> H <sub>12</sub> ClN   | [3]       |
| Molecular Weight             | 109.60 g/mol                         | [4]       |
| Appearance                   | White to off-white crystalline solid | [5]       |
| Melting Point                | 227-230 °C                           | [6]       |
| Boiling Point                | 320-330 °C                           | [6]       |
| Density                      | 1.041 g/cm <sup>3</sup> at 21 °C     | [3]       |
| pKa (of diethylammonium ion) | ~11.0                                | [2][4]    |

## Table 2: Solubility of Diethylamine Hydrochloride

| Solvent       | Solubility     | Source(s) |
|---------------|----------------|-----------|
| Water         | Highly soluble | [5]       |
| Ethanol       | Soluble        | [3]       |
| Chloroform    | Soluble        | [2]       |
| Diethyl ether | Insoluble      | [3]       |

## Synthesis and Purification

The most common method for the preparation of **diethylamine hydrochloride** is the acid-base reaction between diethylamine and hydrochloric acid.

## Experimental Protocol: Synthesis of Diethylamine Hydrochloride

Materials:

- Diethylamine
- Concentrated Hydrochloric Acid (HCl)
- Ethanol
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar, dissolve diethylamine in ethanol.
- Cool the flask in an ice bath to manage the exothermic nature of the reaction.
- Slowly add a stoichiometric amount of concentrated hydrochloric acid to the stirred solution.
- After the addition is complete, continue to stir the reaction mixture for a designated period to ensure complete salt formation.
- Remove the solvent using a rotary evaporator to yield the crude **diethylamine hydrochloride** salt.<sup>[5]</sup>

## Experimental Protocol: Purification by Recrystallization

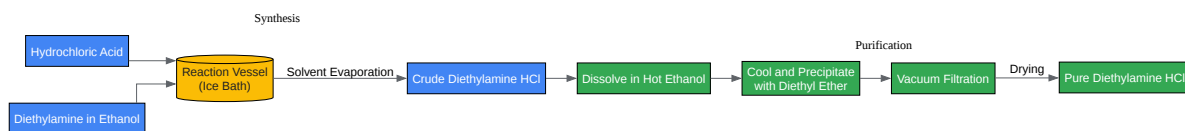
Materials:

- Crude **Diethylamine Hydrochloride**
- Ethanol
- Diethyl ether
- Erlenmeyer flasks

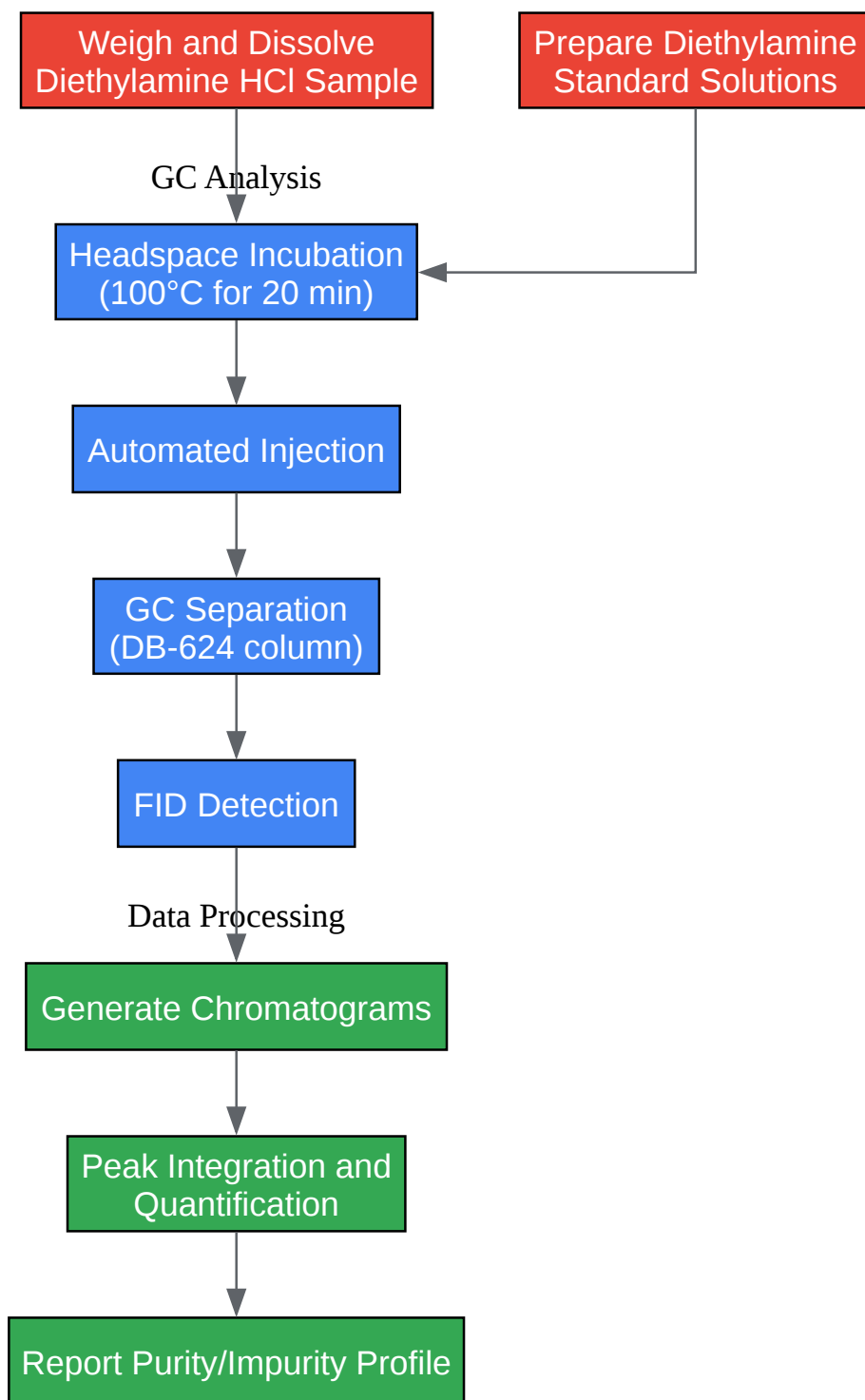
- Hot plate
- Buchner funnel and filter paper
- Vacuum flask

Procedure:

- Dissolve the crude **diethylamine hydrochloride** in a minimal amount of hot ethanol in an Erlenmeyer flask.<sup>[5]</sup>
- If any insoluble impurities are present, perform a hot gravity filtration.
- Allow the solution to cool slowly to room temperature to promote the formation of large crystals.
- Once the solution has reached room temperature, place it in an ice bath to maximize crystal formation.
- To the cold solution, slowly add diethyl ether, in which the salt is insoluble, to precipitate out the purified product.<sup>[5]</sup>
- Collect the purified crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold diethyl ether to remove any remaining soluble impurities.
- Dry the crystals under vacuum to remove residual solvent.



## Sample and Standard Preparation

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- To cite this document: BenchChem. [Physical and chemical characteristics of Diethylamine hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041361#physical-and-chemical-characteristics-of-diethylamine-hydrochloride]

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